An In-Depth Technical Guide to the Solubility of Direct Blue 199

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Compound of Interest

Compound Name:	*Direct Blue 199*
CAS No.:	*12222-04-7*
Cat. No.:	*B1173519*

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This technical guide provides a comprehensive overview of the solubility characteristics of **Direct Blue 199** (C.I. 74190; CAS No. 12222-04-7), a phthalocyanine dye. Understanding the solubility of this compound is critical for its application in various fields, including textiles, paper, and potentially for research purposes. This document compiles available quantitative data, outlines experimental methodologies for solubility determination, and presents a logical workflow for solubility testing.

Core Concepts in Solubility

Solubility is a fundamental physicochemical property of a compound, defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a homogeneous solution. For a dye like **Direct Blue 199**, solubility is a critical parameter that influences its application, formulation, and potential biological interactions. Factors affecting solubility include the chemical structure of the dye, the nature of the solvent (polarity, hydrogen bonding capacity), temperature, and pH.

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Quantitative Solubility Data for **Direct Blue 199**

The solubility of **Direct Blue 199** has been reported in various sources, primarily focusing on aqueous solutions. The available data is summarized in the table below for easy comparison.

Solvent	Temperature (°C)	Solubility (g/L)	Citation
Water	20	20	[1][2][3]
Water	90	150 - 180	[4]
Ethanol	Not Specified	< 10	
Isopropanol	Not Specified	< 10	

Multiple sources confirm that **Direct Blue 199** is highly soluble in water.[5] The solubility significantly increases with temperature, as evidenced by the data at 90 °C. While it is stated to be alcohol-soluble, the quantitative data suggests its solubility in ethanol and isopropanol is limited.

Experimental Protocol for Solubility Determination

While specific experimental protocols for **Direct Blue 199** are not readily available in the public domain, a general methodology for determining the solubility of a dye can be adapted. The following protocol is based on the principles of the equilibrium solubility method.

Objective: To determine the equilibrium solubility of **Direct Blue 199** in a given solvent at a specified temperature.

Materials:

- **Direct Blue 199** powder
- Selected solvent (e.g., deionized water, ethanol, etc.)
- Thermostatically controlled shaker or incubator
- Centrifuge

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- Spectrophotometer (UV-Vis)
- Volumetric flasks and pipettes
- Analytical balance
- Filter membranes (e.g., 0.45 µm PTFE or nylon)

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **Direct Blue 199** powder to a known volume of the solvent in a sealed container (e.g., a screw-cap vial). The excess solid is crucial to ensure that the solution reaches saturation.
  - Place the container in a thermostatically controlled shaker set to the desired temperature.
  - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Separation of Undissolved Solid:
  - After the equilibration period, remove the container from the shaker and allow it to stand at the set temperature for a short period to allow larger particles to settle.
  - To separate the undissolved solid, centrifuge an aliquot of the supernatant at a high speed.
  - Carefully withdraw a known volume of the clear supernatant using a pipette. For accuracy, it is advisable to filter the supernatant through a compatible filter membrane to remove any remaining fine particles.
- Quantification of Dissolved Dye:
  - Prepare a series of standard solutions of **Direct Blue 199** of known concentrations in the same solvent.

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- Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λmax) for **Direct Blue 199** using a UV-Vis spectrophotometer. The λmax for **Direct Blue 199** in water is approximately 610 nm.
- Construct a calibration curve by plotting absorbance versus concentration.
- Dilute the saturated solution aliquot (from step 2) with the solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample and use the calibration curve to determine the concentration of **Direct Blue 199** in the diluted sample.
- Calculate the concentration in the original saturated solution by accounting for the dilution factor. This value represents the solubility of **Direct Blue 199** in the solvent at the specified temperature.

Data Analysis:

The solubility (S) is calculated using the following formula:

S (g/L) = C_diluted (g/L) * Dilution Factor

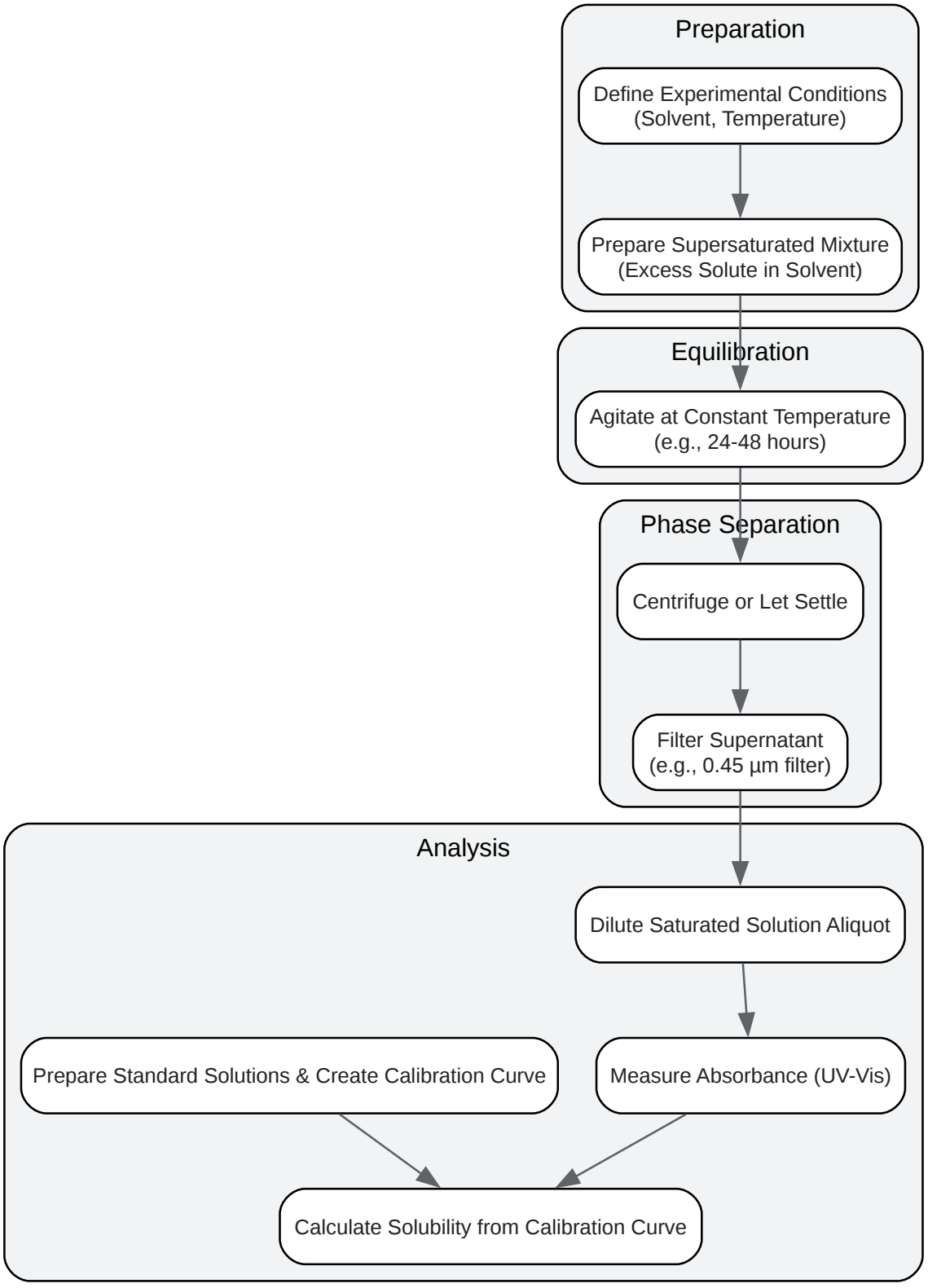
Where:

- C_diluted is the concentration of the diluted sample determined from the calibration curve.
- Dilution Factor is the ratio of the final volume of the diluted sample to the initial volume of the saturated solution aliquot.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **Direct Blue 199**.

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Caption: Workflow for Experimental Solubility Determination.

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Signaling Pathways and Experimental Workflows

Direct Blue 199 is a synthetic dye primarily used in the textile and paper industries. There is no scientific evidence to suggest its involvement in any biological signaling pathways. Therefore, a diagram for signaling pathways is not applicable to this compound. The experimental workflow provided above outlines the necessary steps for its solubility determination.

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